

# Application Notes and Protocols: BI-671800 in BALB/c Mice

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: BI-671800

Cat. No.: B606091

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## Introduction

**BI-671800** is a potent and selective antagonist of the Chemoattractant Receptor-Homologous molecule expressed on Th2 cells (CRTH2), also known as the Prostaglandin D2 receptor 2 (DP2). CRTH2 is a G-protein-coupled receptor preferentially expressed on T helper type 2 (Th2) cells, eosinophils, and basophils. Its activation by its natural ligand, Prostaglandin D2 (PGD2), is implicated in the pathogenesis of allergic inflammatory diseases such as asthma and allergic rhinitis. By blocking the PGD2/CRTH2 signaling pathway, **BI-671800** is expected to inhibit the recruitment and activation of key inflammatory cells, thereby reducing the allergic inflammatory response.

These application notes provide a summary of suggested dosage and a detailed experimental protocol for the administration of **BI-671800** to BALB/c mice in the context of an allergic airway inflammation model. The BALB/c mouse strain is frequently used for such studies due to its predisposition to Th2-biased immune responses.

## Data Presentation

While specific studies detailing the dosage of **BI-671800** in BALB/c mice are not readily available in the public domain, data from a study using a similar CRTH2 antagonist, referred to as "Compound A," in an allergic airway inflammation model in BALB/c mice can be used as a starting point for dose-ranging studies.

Table 1: Suggested Dose Range for a CRTH2 Antagonist (Compound A) in BALB/c Mice

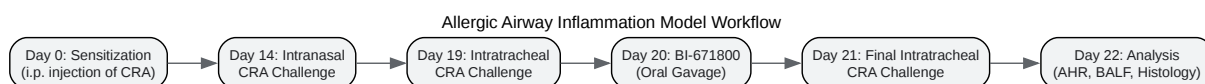
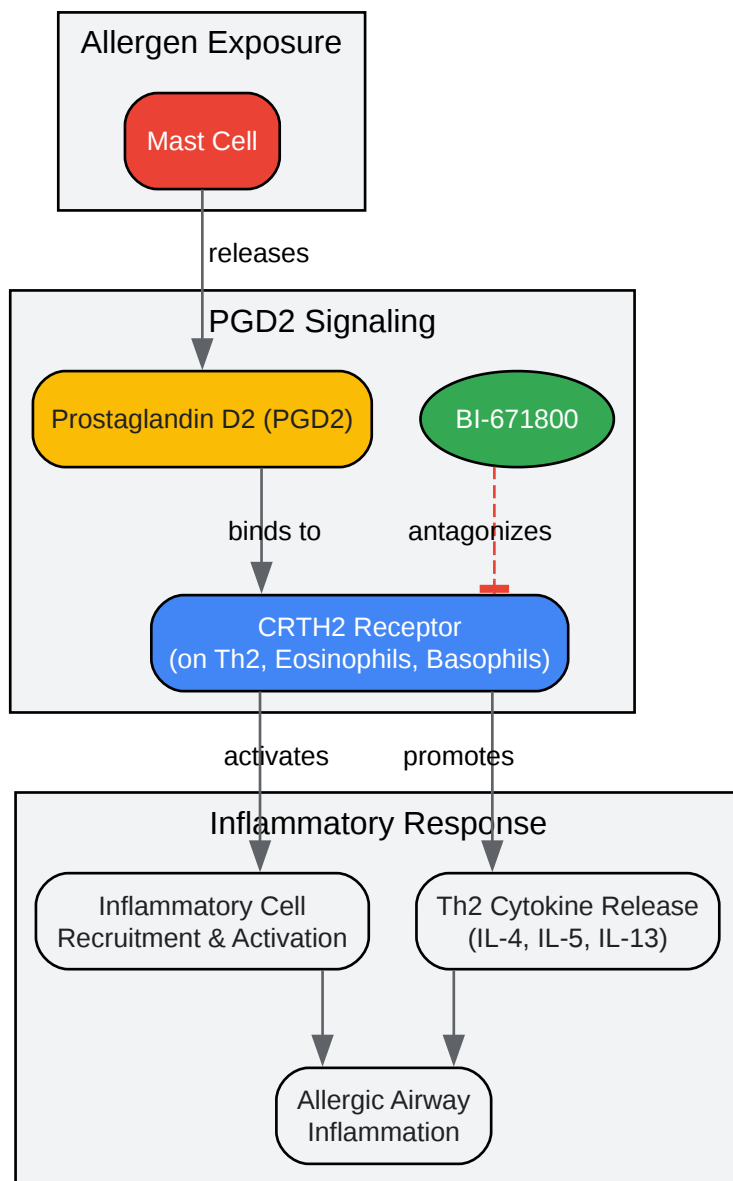
Compound	Dosage Range	Route of Administration	Frequency	Model
CRTH2 Antagonist (Compound A)	0.1 - 10 mg/kg	Oral Gavage	24 hours before final challenge	Cockroach Allergen-Induced Airway Inflammation <sup>[1]</sup>

Note: The above dosage is for a different CRTH2 antagonist and should be used as a reference for designing dose-finding experiments for **BI-671800**. It is crucial to perform a dose-response study to determine the optimal dosage of **BI-671800** for the specific experimental model.

## Signaling Pathway

The mechanism of action of **BI-671800** involves the blockade of the PGD2/CRTH2 signaling pathway, which plays a crucial role in allergic inflammation.

## BI-671800 Mechanism of Action

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## References

- 1. animalcare.ubc.ca [animalcare.ubc.ca]
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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)